

# An In-depth Technical Safety Guide to 1-Ethynyl-1-cyclohexanol

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## Compound of Interest

Compound Name: **1-Ethynyl-1-cyclohexanol**

Cat. No.: **B041583**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Ethynyl-1-cyclohexanol** (CAS No. 78-27-3), a key intermediate in various chemical syntheses. The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a critical resource for professionals handling this substance in research and development settings.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Ethynyl-1-cyclohexanol** is presented in the table below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O	PubChem
Molecular Weight	124.18 g/mol	PubChem[1]
Appearance	White crystalline solid with a slight odor	Haz-Map[1]
Melting Point	30 - 33 °C (86 - 91 °F)	Alfa Aesar MSDS[1], Fisher Scientific[2], ChemSrc[3]
Boiling Point	180 °C (356 °F)	MilliporeSigma[4]
Density	0.967 g/mL at 25 °C (77 °F)	MilliporeSigma[4]
Flash Point	62.8 °C (145 °F)	The Good Scents Company, ChemSrc[3]
Vapor Pressure	0.13 mmHg	Haz-Map[1]
Water Solubility	10 g/L at 20 °C	ChemSrc[3]
logP (Octanol-Water Partition Coefficient)	1.7	PubChem[1]

## Toxicological Data

**1-Ethynyl-1-cyclohexanol** exhibits acute toxicity through oral and dermal routes of exposure. The available toxicological data is summarized below.

Toxicity Endpoint	Value	Species	Source
LD50 (Oral)	600 µL/kg	Rat	RTECS[1]
LD50 (Dermal)	1 mL/kg	Rabbit	RTECS[1]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Ethynyl-1-cyclohexanol** is classified as a hazardous substance. The hazard

statements and corresponding classifications are detailed in the following table.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	Danger	
Acute toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	Danger	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning	

## Experimental Protocols

While specific, detailed experimental reports for **1-Ethynyl-1-cyclohexanol** are not publicly available, the methodologies for determining the key toxicological and physical data points generally follow standardized OECD (Organisation for Economic Co-operation and Development) guidelines or equivalent national standards.

### Acute Oral Toxicity (LD50)

The oral LD50 value is typically determined using a method like the OECD Test Guideline 423 (Acute Toxic Class Method). A summary of this protocol is as follows:

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the dosage for the next step. The goal is to identify a dose that causes mortality in some animals to classify the substance's toxicity.
- Animal Model: Healthy, young adult rats of a single sex (typically females as they are often more sensitive) are used.
- Procedure:

- Animals are fasted prior to dosing.
- The substance is administered orally via gavage in a single dose.
- A starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).
- Animals are observed for signs of toxicity and mortality for up to 14 days.
- The number of animals that die within a specified period is recorded.
- Based on the mortality rate, the substance is assigned to a GHS toxicity category.

## Acute Dermal Toxicity (LD50)

The dermal LD50 is generally determined following a protocol such as the OECD Test Guideline 402 (Acute Dermal Toxicity).

- Principle: A single dose of the substance is applied to the skin of an animal, and the effects are observed over a set period.
- Animal Model: Typically, adult rats or rabbits are used.
- Procedure:
  - The fur on the dorsal area of the animal is clipped.
  - The test substance is applied uniformly over a defined area of the skin (at least 10% of the body surface area).
  - The application site is covered with a porous gauze dressing for 24 hours.
  - After the exposure period, the dressing is removed, and the skin is cleaned.
  - Animals are observed for signs of toxicity and mortality for 14 days.
  - The LD50 is calculated based on the dose that is lethal to 50% of the test animals.

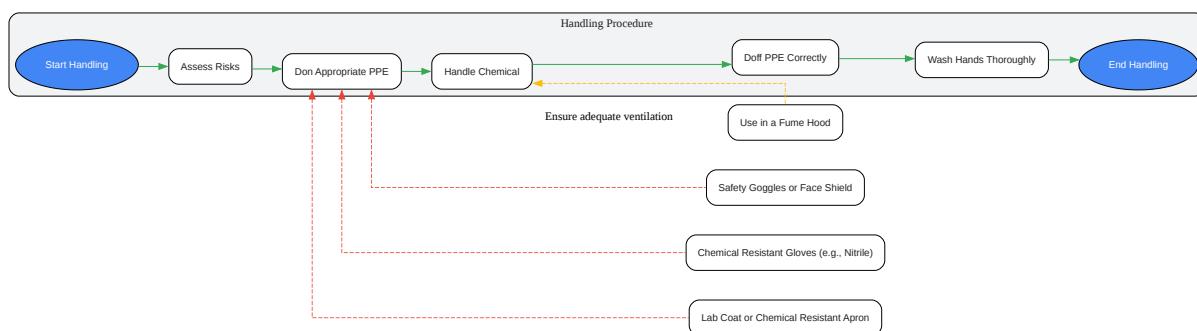
## Physical Properties Determination

- Melting Point: Determined by packing the solid into a capillary tube, which is then heated in a melting point apparatus. The temperature range from the first sign of melting to complete liquefaction is recorded.
- Boiling Point: Can be determined by distillation or by using a Thiele tube. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point.
- Flash Point: Typically determined using a closed-cup method (e.g., Pensky-Martens). The liquid is heated in a closed container, and an ignition source is periodically introduced into the vapor space. The lowest temperature at which the vapors ignite is the flash point.

## Safety and Handling

### Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the mandatory personal protective equipment (PPE) required when handling **1-Ethynyl-1-cyclohexanol** to minimize exposure risk.

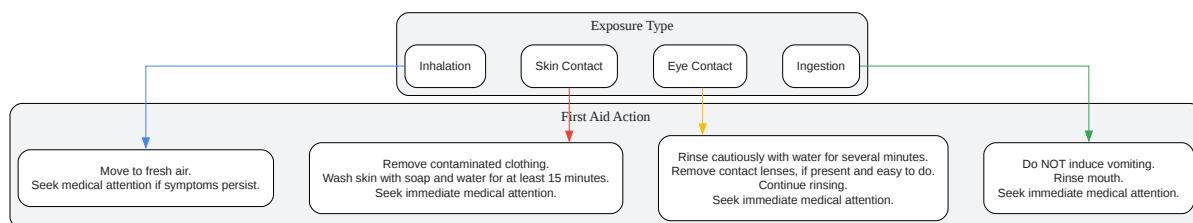


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Caption: Required PPE for handling **1-Ethynyl-1-cyclohexanol**.

## First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **1-Ethynyl-1-cyclohexanol**. Immediate and appropriate action is crucial.

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Caption: First aid procedures for exposure to **1-Ethynyl-1-cyclohexanol**.

## Storage and Disposal

**Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.<sup>[5]</sup> Keep away from sources of ignition.<sup>[5]</sup>

**Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.<sup>[2]</sup>

This guide is intended for informational purposes and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations in your institution. Always consult the most current Safety Data Sheet provided by your supplier before handling this chemical.

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## References

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